

# An In-depth Technical Guide to **cis-3-Octene**

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## Compound of Interest

Compound Name: *cis-3-Octene*

Cat. No.: *B076891*

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Molecular Formula:  $C_8H_{16}$  CAS Number: 14850-22-7

## Abstract

This technical guide provides a comprehensive overview of **cis-3-Octene** ( $C_8H_{16}$ ), a colorless liquid alkene. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the molecule's physical and spectroscopic properties, common synthetic protocols, chemical reactivity, and applications. All quantitative data are presented in structured tables for clarity and comparative analysis. Detailed experimental protocols for cited reactions and relevant reaction pathways are visualized using Graphviz diagrams to facilitate understanding of the underlying chemical transformations.

## Molecular and Physical Properties

**cis-3-Octene** is an aliphatic alkene with a double bond located at the third carbon, with a *cis* (Z) configuration.<sup>[1][2][3]</sup> Its physical properties are summarized in the table below.

Property	Value
Molecular Weight	112.22 g/mol [4][5]
Density	0.72 g/mL[6][7][8][9]
Boiling Point	123 °C[6][7][9]
Melting Point	-126 °C[7][9]
Flash Point	17 °C[6][7][9]
Refractive Index	1.414 - 1.421[6][7][8]
Vapor Pressure	17.9 mmHg at 25°C[6][7]
Solubility	Soluble in organic solvents.
Appearance	Colorless to almost colorless clear liquid.[3][4]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **cis-3-Octene**. The following sections provide details on its nuclear magnetic resonance (NMR) spectra.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum of **cis-3-Octene** shows distinct signals for the different types of protons in the molecule. The chemical shifts ( $\delta$ ) are typically reported in parts per million (ppm) relative to a standard reference.

Assignment	Chemical Shift (ppm)	Multiplicity
Olefinic Protons	~5.35	Multiplet
Allylic Protons	~2.00	Multiplet
Methylene Protons	~1.3-1.4	Multiplet
Methyl Protons	~0.9	Triplet

Note: The exact chemical shifts can vary slightly depending on the solvent and the magnetic field strength of the NMR instrument.<sup>[10]</sup>

## <sup>13</sup>C NMR Spectroscopy

The carbon-13 NMR spectrum provides information about the carbon skeleton of the molecule.

Assignment	Chemical Shift (ppm)
Olefinic Carbons	~125-135
Allylic Carbons	~20-30
Aliphatic Carbons	~14-35

Note: Data is based on typical values for similar alkenes and may vary.<sup>[11]</sup>

## Infrared (IR) and Mass Spectrometry (MS)

- IR Spectroscopy: The IR spectrum of **cis-3-Octene** would show a characteristic C=C stretch for a cis-alkene around 1650-1660 cm<sup>-1</sup> and a =C-H stretch around 3010-3030 cm<sup>-1</sup>.
- Mass Spectrometry: The mass spectrum would exhibit a molecular ion peak (M<sup>+</sup>) at m/z = 112, corresponding to the molecular weight of C<sub>8</sub>H<sub>16</sub>. Fragmentation patterns would be consistent with the aliphatic alkene structure.

## Synthesis Protocols

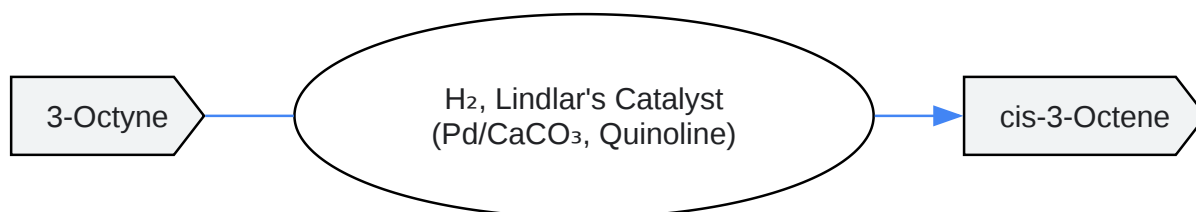
A common and stereoselective method for the synthesis of cis-alkenes is the partial hydrogenation of an alkyne.

### Synthesis of cis-3-Octene from 3-Octyne

This protocol involves the hydrogenation of 3-octyne using a poisoned catalyst, typically Lindlar's catalyst, which selectively reduces the alkyne to a cis-alkene without further reduction to the alkane.

Experimental Protocol:

- **Catalyst Preparation:** Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead acetate and quinoline) is prepared or obtained commercially.
- **Reaction Setup:** A reaction flask is charged with 3-octyne and a suitable solvent, such as hexane or ethanol.
- **Hydrogenation:** The flask is flushed with hydrogen gas, and the Lindlar's catalyst is added. The reaction mixture is stirred vigorously under a hydrogen atmosphere (typically at or slightly above atmospheric pressure).
- **Monitoring:** The progress of the reaction is monitored by techniques such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC) to ensure the reaction stops at the alkene stage.
- **Workup:** Once the starting alkyne is consumed, the catalyst is removed by filtration.
- **Purification:** The solvent is removed under reduced pressure, and the resulting crude product is purified by distillation to yield pure **cis-3-Octene**.



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Caption: Synthesis of **cis-3-Octene** from 3-octyne.

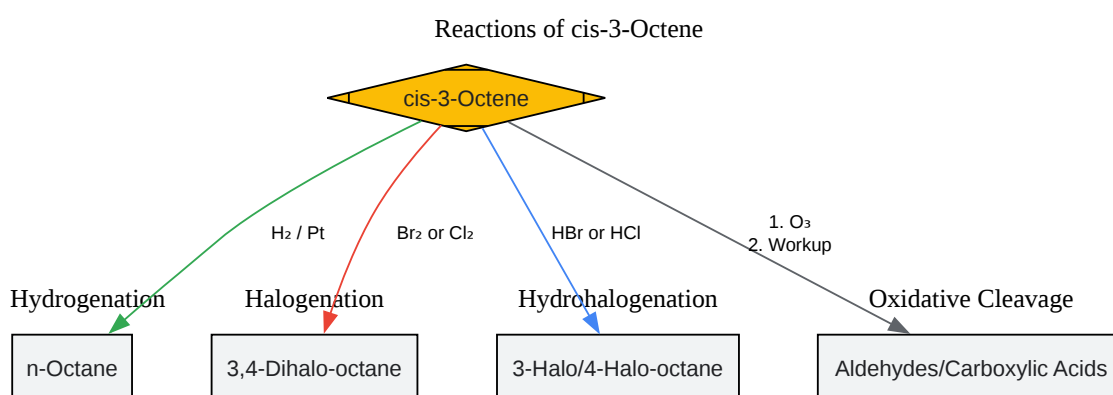
## Chemical Reactivity

The double bond in **cis-3-Octene** is the center of its reactivity, making it susceptible to various electrophilic addition reactions.

Key Reactions:

- **Hydrogenation:** Complete hydrogenation with a catalyst like platinum or palladium on carbon will yield n-octane.

- Halogenation: Addition of halogens like Br<sub>2</sub> or Cl<sub>2</sub> across the double bond results in the formation of 3,4-dihalo-octane.
- Hydrohalogenation: The addition of hydrogen halides (e.g., HBr, HCl) follows Markovnikov's rule, leading to the formation of 3-halo-octane and 4-halo-octane.
- Oxidation: Reaction with oxidizing agents like potassium permanganate (KMnO<sub>4</sub>) or ozone (O<sub>3</sub>) can cleave the double bond, leading to the formation of carboxylic acids or aldehydes.



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Caption: Key reactions of **cis-3-Octene**.

## Applications

**cis-3-Octene** serves as a valuable building block and intermediate in various chemical syntheses.

- Organic Synthesis: It is used as a starting material for the synthesis of a variety of organic compounds.<sup>[12]</sup>

- **Polymer Chemistry:** It can be used as a comonomer in the production of polymers and copolymers to modify their physical properties.[7][12]
- **Fine Chemicals:** It is an intermediate in the manufacturing of specialty chemicals, including fragrances and flavoring agents.[12]
- **Pharmaceuticals:** The octene backbone can be incorporated into more complex molecules in the development of new pharmaceutical agents.[12]

## Safety and Handling

**cis-3-Octene** is a highly flammable liquid and vapor. Proper safety precautions must be followed during its handling and storage.

Hazard Class	GHS Pictogram	Hazard Statement	Precautionary Statement
Flammable Liquid	GHS02	H225: Highly flammable liquid and vapor.	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment.
Aspiration Hazard	GHS08	H304: May be fatal if swallowed and enters airways.	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. P331: Do NOT induce vomiting.

**Handling:** Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Handle in a well-ventilated area or a fume hood.

**Storage:** Store in a cool, dry, well-ventilated place away from ignition sources. Keep the container tightly sealed.

**Disposal:** Dispose of in accordance with local, state, and federal regulations. Do not dispose of into the environment.

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